

Solubility Profile of 2,3,5-Trichloropyridine-4-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,3,5-Trichloropyridine-4-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **2,3,5-Trichloropyridine-4-carbaldehyde**, a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. Due to the limited availability of public-domain quantitative solubility data for this specific compound, this document provides a comprehensive framework for its empirical determination. It includes a detailed experimental protocol for assessing solubility in common laboratory solvents, a structured template for data presentation, and a discussion on the theoretical solubility based on the compound's molecular structure. This guide is intended to equip researchers and drug development professionals with the necessary tools to accurately determine and apply the solubility characteristics of **2,3,5-Trichloropyridine-4-carbaldehyde** in their work.

Introduction

2,3,5-Trichloropyridine-4-carbaldehyde is a heterocyclic aldehyde of significant interest in synthetic chemistry. Its utility as a building block for more complex molecules, particularly in the agrochemical and pharmaceutical industries, necessitates a thorough understanding of its physicochemical properties. Among these, solubility is a critical parameter that influences reaction kinetics, purification strategies, formulation development, and bioavailability.

A comprehensive search of scientific literature and chemical databases reveals a notable lack of specific quantitative solubility data for **2,3,5-Trichloropyridine-4-carbaldehyde** in common organic solvents. This guide aims to bridge this knowledge gap by providing a robust, generalized experimental protocol for determining its solubility, thereby enabling researchers to generate reliable and reproducible data.

Theoretical Solubility Profile

The molecular structure of **2,3,5-Trichloropyridine-4-carbaldehyde**—a pyridine ring substituted with three chlorine atoms and a carbaldehyde group—offers insights into its likely solubility behavior.

- **Polarity:** The presence of the nitrogen atom in the pyridine ring and the carbonyl group in the carbaldehyde function imparts polarity to the molecule.
- **Hydrogen Bonding:** The carbaldehyde group can act as a hydrogen bond acceptor.
- **Chlorine Substitution:** The three electron-withdrawing chlorine atoms reduce the electron density of the aromatic ring and increase the molecule's lipophilicity.

Based on these features, it can be predicted that **2,3,5-Trichloropyridine-4-carbaldehyde** will exhibit appreciable solubility in polar aprotic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), and acetone, as well as in chlorinated solvents like dichloromethane and chloroform. Its solubility is expected to be lower in non-polar hydrocarbon solvents (e.g., hexane, toluene) and limited in aqueous solutions.

Experimental Determination of Solubility

To obtain precise solubility values, a systematic experimental approach is necessary. The following protocol outlines a reliable method for determining the equilibrium solubility of **2,3,5-Trichloropyridine-4-carbaldehyde** in various solvents.

Materials and Equipment

- **2,3,5-Trichloropyridine-4-carbaldehyde** (high purity)
- A selection of common laboratory solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane, DMSO)

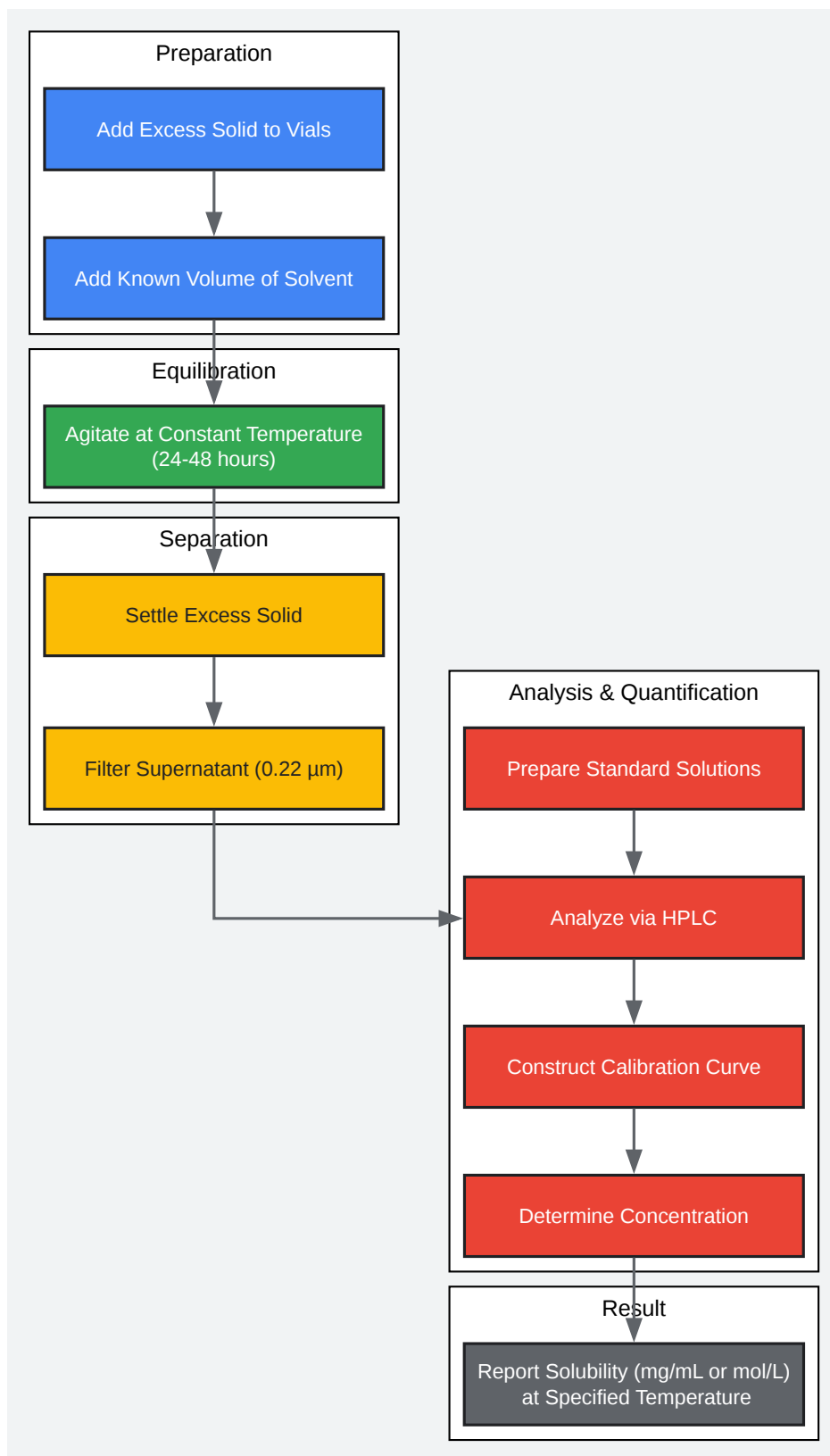
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument for quantification.

Experimental Protocol

- Preparation of Saturated Solutions:
 - Add an excess amount of **2,3,5-Trichloropyridine-4-carbaldehyde** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved particles.

- Quantification:
 - Prepare a series of standard solutions of **2,3,5-Trichloropyridine-4-carbaldehyde** of known concentrations in a suitable solvent.
 - Analyze the filtered supernatant and the standard solutions using a validated analytical method, such as HPLC.
 - Construct a calibration curve from the standard solutions and use it to determine the concentration of **2,3,5-Trichloropyridine-4-carbaldehyde** in the saturated supernatant.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL or mol/L.
 - Record the temperature at which the solubility was determined.

The following diagram illustrates the general workflow for this experimental protocol.



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Figure 1. Experimental workflow for the determination of solubility.

Data Presentation

To facilitate comparison and analysis, all experimentally determined solubility data should be recorded in a structured format. The following table provides a template for organizing these results.

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)	Method of Analysis	Notes
Water	25	HPLC			
Ethanol	25	HPLC			
Methanol	25	HPLC			
Acetone	25	HPLC			
Ethyl Acetate	25	HPLC			
Dichloromethane	25	HPLC			
Toluene	25	HPLC			
Hexane	25	HPLC			
Dimethyl Sulfoxide (DMSO)	25	HPLC			
Dimethylformamide (DMF)	25	HPLC			

Conclusion

While published quantitative solubility data for **2,3,5-Trichloropyridine-4-carbaldehyde** is scarce, its solubility profile can be reliably established through systematic experimental investigation. This guide provides the theoretical basis, a detailed experimental protocol, and a standardized format for data presentation to aid researchers in this endeavor. Accurate solubility data is fundamental for the effective application of this versatile chemical intermediate in research, development, and manufacturing.

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